

# Long-Term Stability of SU-8 Based Devices: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SU-8000

Cat. No.: B1198560

[Get Quote](#)

For researchers, scientists, and drug development professionals, the long-term stability of materials used in microfabricated devices is a critical consideration. SU-8, an epoxy-based negative photoresist, has gained widespread adoption in the fabrication of microelectromechanical systems (MEMS), microfluidics, and biomedical devices due to its excellent mechanical properties, chemical resistance, and biocompatibility. This guide provides an objective comparison of SU-8's long-term performance against other commonly used materials, supported by experimental data, to aid in material selection for demanding applications.

## Biocompatibility: A Key Advantage for Biomedical Applications

SU-8 has demonstrated excellent long-term biocompatibility, making it a strong candidate for implantable devices and cell culture platforms. In vivo studies have shown minimal inflammatory response and fibrous capsule formation even after extended implantation periods.

A quantitative in vivo study on SU-8 implants in the neocortex of rats for two months revealed that while there was a significant decrease in neuron density within 20  $\mu\text{m}$  of the implant, the density recovered to control-like levels at distances greater than 40  $\mu\text{m}$ .<sup>[1]</sup> The glial scar surrounding the implant was found to be thin, ranging from 5 to 10  $\mu\text{m}$ .<sup>[2]</sup> Furthermore, in vivo histocompatibility studies in mice with subcutaneous SU-8 implants indicated a muted immune response.<sup>[3]</sup>

In vitro cytotoxicity assays have further supported the biocompatible nature of SU-8. Studies using 9L glioma cells showed that leachates from SU-8 extracted in phosphate-buffered saline (PBS) did not cause significant inhibition of viable cell growth at lower concentrations.[3] Hemolytic activity of SU-8 was also found to be comparable to FDA-approved implant materials like silicone elastomer and medical steel.[3][4]

## Mechanical Stability Under Various Conditions

The long-term reliability of SU-8 based devices is critically dependent on their mechanical integrity. The mechanical properties of SU-8, such as hardness and elastic modulus, are significantly influenced by processing conditions, particularly the baking temperatures and durations.

Nanoindentation studies have shown that the hardness of SU-8 significantly increases after post-baking and hard-baking processes, while the elastic modulus remains relatively stable.[5] This indicates that proper curing is essential for achieving long-term mechanical stability. The hard bake step, in particular, helps to further cross-link the polymer, remove residual stresses, and improve long-term stability.[5]

Temperature can affect the mechanical properties of SU-8. As the operating temperature increases, the hardness and modulus of elasticity of SU-8 have been observed to decrease.[6] Therefore, for applications involving elevated temperatures, a higher hard bake temperature during fabrication is recommended to ensure reliable material properties.[7]

## Adhesion to Substrates: A Critical Interface

The long-term performance of any SU-8 device is also contingent on its adhesion to the underlying substrate. SU-8 generally exhibits good adhesion to silicon and silicon nitride, while its adhesion to gold can be weaker.[8]

The adhesion strength of SU-8 to various metallic surfaces has been quantitatively studied. For instance, the adhesion strength of a 300  $\mu\text{m}$  thick SU-8 cylinder was optimized by adjusting the UV dosage and was further enhanced by a hard bake.[9] Proper surface preparation and the use of adhesion promoters can significantly improve the long-term stability of the SU-8/substrate interface.

## Comparison with Alternative Materials

SU-8 offers a unique combination of properties that make it advantageous over other materials in specific applications.

### SU-8 vs. Polydimethylsiloxane (PDMS)

In microfluidics, both SU-8 and PDMS are widely used. While PDMS is favored for its flexibility and gas permeability, SU-8 offers superior chemical resistance and mechanical stability, making it more suitable for long-term applications involving a wide range of chemicals. A method for irreversibly bonding PDMS to SU-8 has been developed, creating a permanent and water-resistant seal, which can be beneficial for long-term cell culture devices.[\[10\]](#)[\[11\]](#)[\[12\]](#)

### SU-8 vs. Glass

Glass is a traditional material for microfluidic devices, known for its excellent chemical and thermal stability. However, SU-8 offers the advantage of easier and more cost-effective fabrication of high-aspect-ratio microstructures.[\[13\]](#) The analytical performance of SU-8 microchips in terms of separation efficiency in electrophoresis has been shown to be comparable to that of commercial glass chips.[\[13\]](#)

### SU-8 vs. Silicon

Compared to silicon, SU-8 has a lower Young's modulus, which can be advantageous in applications requiring some flexibility to reduce mechanical stress at the device-tissue interface in biomedical implants.[\[14\]](#)[\[15\]](#) While silicon offers excellent mechanical properties, the fabrication processes are often more complex and expensive than for SU-8.[\[9\]](#)

## Data Presentation

Property	SU-8	PDMS	Glass	Silicon
Young's Modulus	2 - 5 GPa[7][14]	1 - 10 MPa	~70 GPa	130 - 188 GPa
Hardness	~0.36 GPa (post-baked)[5]	-	~6 GPa	~10 GPa
Chemical Resistance	Excellent[8][16]	Swells in many organic solvents	Excellent	Good (can be etched by some acids/bases)
Biocompatibility	Excellent[1][2][3]	Good	Good	Good
Fabrication Complexity	Moderate	Low (molding)	High (etching)	High (micromachining)

## Experimental Protocols

### In Vivo Biocompatibility Assessment of SU-8 Implants

A common protocol for evaluating the long-term in vivo biocompatibility of SU-8 involves the following steps:

- **Implant Fabrication:** SU-8 devices are fabricated using standard photolithography techniques.
- **Sterilization:** The fabricated devices are sterilized, typically using ethylene oxide or gamma radiation.
- **Animal Model:** A suitable animal model, such as rats or mice, is chosen based on the research question.
- **Implantation:** The sterilized SU-8 devices are surgically implanted into the target tissue (e.g., subcutaneous tissue or brain).
- **Long-Term Housing:** The animals are housed for a predetermined period, for example, 8 weeks or 2 months, to allow for tissue response to the implant.[1][3]


- **Histological Analysis:** After the implantation period, the animals are euthanized, and the tissue surrounding the implant is excised, fixed, sectioned, and stained (e.g., with Hematoxylin and Eosin) for histological examination.
- **Quantitative Analysis:** The tissue response is quantified by measuring parameters such as the thickness of the fibrous capsule, the density of inflammatory cells, and, in the case of neural implants, neuronal density and glial scar formation around the implant.[\[1\]](#)

## Nanoindentation for Mechanical Property Characterization

Nanoindentation is a key technique for measuring the mechanical properties of thin films like SU-8. The protocol generally involves:


- **Sample Preparation:** SU-8 films of a specific thickness are prepared on a substrate (e.g., a silicon wafer) following a defined fabrication process (spin coating, soft bake, UV exposure, post-exposure bake, and optional hard bake).[\[5\]](#)
- **Nanoindenter Setup:** A nanoindenter instrument with a specific indenter tip (e.g., a Berkovich tip) is used.
- **Indentation Process:** The indenter tip is pressed into the SU-8 film with a controlled load and loading rate. The displacement of the indenter into the film is continuously measured as a function of the applied load, creating a load-displacement curve.
- **Data Analysis:** The hardness and elastic modulus of the SU-8 film are calculated from the load-displacement data using established models, such as the Oliver-Pharr method.[\[5\]](#)
- **Creep and Stress Relaxation Tests:** To assess long-term viscoelastic behavior, constant load (creep) or constant displacement (stress relaxation) tests can be performed over an extended period.[\[17\]](#)

## Visualizations




[Click to download full resolution via product page](#)

Workflow for in vivo biocompatibility testing of SU-8 devices.



[Click to download full resolution via product page](#)

Workflow for mechanical property characterization of SU-8 films.



[Click to download full resolution via product page](#)

Decision logic for material selection based on application.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. OPG [opg.optica.org]
- 2. arxiv.org [arxiv.org]
- 3. mddionline.com [mddionline.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. mdpi.com [mdpi.com]
- 8. ws.binghamton.edu [ws.binghamton.edu]
- 9. researchgate.net [researchgate.net]

- 10. backend.orbit.dtu.dk [backend.orbit.dtu.dk]
- 11. scispace.com [scispace.com]
- 12. diyhpluswiki [diyhpl.us]
- 13. researchgate.net [researchgate.net]
- 14. Accelerated aging for testing polymeric biomaterials and medical devices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Biocompatibility of SU-8 and Its Biomedical Device Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 16. taylorandfrancis.com [taylorandfrancis.com]
- 17. SU-8 adhesion [mems-news.mems-exchange.narkive.com]
- To cite this document: BenchChem. [Long-Term Stability of SU-8 Based Devices: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198560#long-term-stability-of-su-8-based-devices]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)